

Alternatives to Disperse Orange 30 for highfastness polyester dyeing

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: Disperse Orange 30

Cat. No.: B15552613 Get Quote

Navigating the Spectrum of High-Fastness Orange Dyes for Polyester

A Comparative Guide to Alternatives for Disperse Orange 30

For researchers and textile scientists engaged in the dyeing of polyester, achieving vibrant, enduring orange hues is a critical objective. **Disperse Orange 30** has traditionally been a common choice; however, the demand for superior fastness properties has spurred the exploration of high-performance alternatives. This guide provides an objective comparison of **Disperse Orange 30** with notable alternatives, focusing on their performance in high-fastness polyester dyeing, supported by experimental data.

Comparative Performance Analysis

The selection of a disperse dye is contingent on its fastness properties, which dictate the durability of the color to various environmental and domestic stresses. The following table summarizes the quantitative performance data for **Disperse Orange 30** and its high-fastness alternatives.



Dye Name	C.I. Name	Light Fastness (ISO 105-B02)	Wash Fastness (ISO 105-C06)	Sublimation Fastness (ISO 105-P01, 180°C)
Disperse Orange 30	Disperse Orange 30	6	4-5	4-5
Alternative 1	Disperse Orange 29	6-7	5	4-5
Alternative 2	Disperse Orange 44	6	4-5	3-5
Alternative 3	Disperse Orange 61	6-7	5	5

In-Depth Look at High-Fastness Alternatives

Disperse Orange 29 emerges as a strong candidate, exhibiting excellent wash fastness (5) and a light fastness rating (6-7) that can surpass that of **Disperse Orange 30**. Its sublimation fastness is comparable, making it a well-rounded high-performance option.

Disperse Orange 44 presents a good balance of properties with high light fastness (6) and good wash fastness (4-5). Its sublimation fastness, with a range of 3-5, suggests that performance can be dependent on the specific processing conditions.

Disperse Orange 61 stands out for its exceptional fastness properties across the board. With a top-tier wash fastness of 5, excellent light fastness of 6-7, and superior sublimation fastness of 5, it is a prime choice for applications demanding the highest level of color durability.

Experimental Protocols

To ensure objective and reproducible results, the following standardized experimental methodologies are employed for assessing the key fastness properties of disperse dyes on polyester.

Light Fastness (ISO 105-B02)



This method determines the resistance of the color of textiles to the action of an artificial light source representative of natural daylight (xenon arc lamp).

- Specimen Preparation: A dyed polyester fabric specimen of a specified size is prepared.
- Exposure: The specimen is exposed to the light from a xenon arc lamp under controlled conditions of temperature and humidity.
- Blue Wool References: Simultaneously, a set of blue wool lightfastness references (scale 1-8) are exposed under the same conditions.
- Assessment: The change in color of the dyed specimen is assessed by comparing it with the fading of the blue wool references. The light fastness rating is the number of the blue wool reference that shows a similar change in color.

Wash Fastness (ISO 105-C06)

This test evaluates the resistance of the color of textiles to domestic or commercial laundering procedures.

- Composite Specimen: A specimen of the dyed polyester is stitched together with a multifiber adjacent fabric (containing strips of common fibers like cotton, nylon, polyester, etc.).
- Washing Procedure: The composite specimen is subjected to washing in a stainless steel
 container with a specified volume of soap solution, a set number of stainless steel balls (to
 simulate mechanical action), and at a defined temperature and time (e.g., C2S test at 60°C
 for 45 minutes).
- Rinsing and Drying: After washing, the composite specimen is rinsed thoroughly and dried.
- Evaluation: The change in color of the dyed specimen and the degree of staining on each
 fiber of the multifiber fabric are assessed using the grey scale for color change and the grey
 scale for staining, respectively. Ratings are given on a scale of 1 to 5, with 5 representing no
 change.

Sublimation Fastness (ISO 105-P01)




This method assesses the resistance of the color of textiles to the action of dry heat, as in sublimation during storage or processing.

- Specimen Preparation: A dyed polyester fabric specimen is placed in contact with an undyed polyester fabric.
- Heat Treatment: The composite specimen is placed in a heating device at a specified temperature (e.g., 180°C) and pressure for a defined period (e.g., 30 seconds).
- Cooling: The specimen is removed from the heating device and allowed to cool.
- Assessment: The change in color of the original specimen and the degree of staining on the
 adjacent undyed fabric are evaluated using the respective grey scales. The rating is on a 1 to
 5 scale, where 5 indicates no change.

Logical Workflow for Dye Selection

The process of selecting a suitable high-fastness disperse dye involves a logical progression from identifying the need to final application.





Click to download full resolution via product page

Caption: Logical workflow for selecting a high-fastness disperse dye alternative.



 To cite this document: BenchChem. [Alternatives to Disperse Orange 30 for high-fastness polyester dyeing]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15552613#alternatives-to-disperse-orange-30-for-high-fastness-polyester-dyeing]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com